

Computational Validation of Experimental Results for Bioactive Azetidine Derivatives

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Compound of Interest

Compound Name: Azetidine, perchlorate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of computational and experimental data for bioactive azetidine derivatives, highlighting the synergy between in silico and in vitro approaches in drug discovery. While specific data for Azetidine Perchlorate is not extensively available in the public domain, this guide focuses on well-documented azetidine-containing compounds, particularly azetidin-2-ones, which have been evaluated for their therapeutic potential.

Anticancer Activity of Azetidin-2-one Derivatives

A study on a series of azetidin-2-one derivatives revealed their potential as anticancer agents. The computational predictions through molecular docking were compared with experimental results from cell viability assays.

Data Presentation

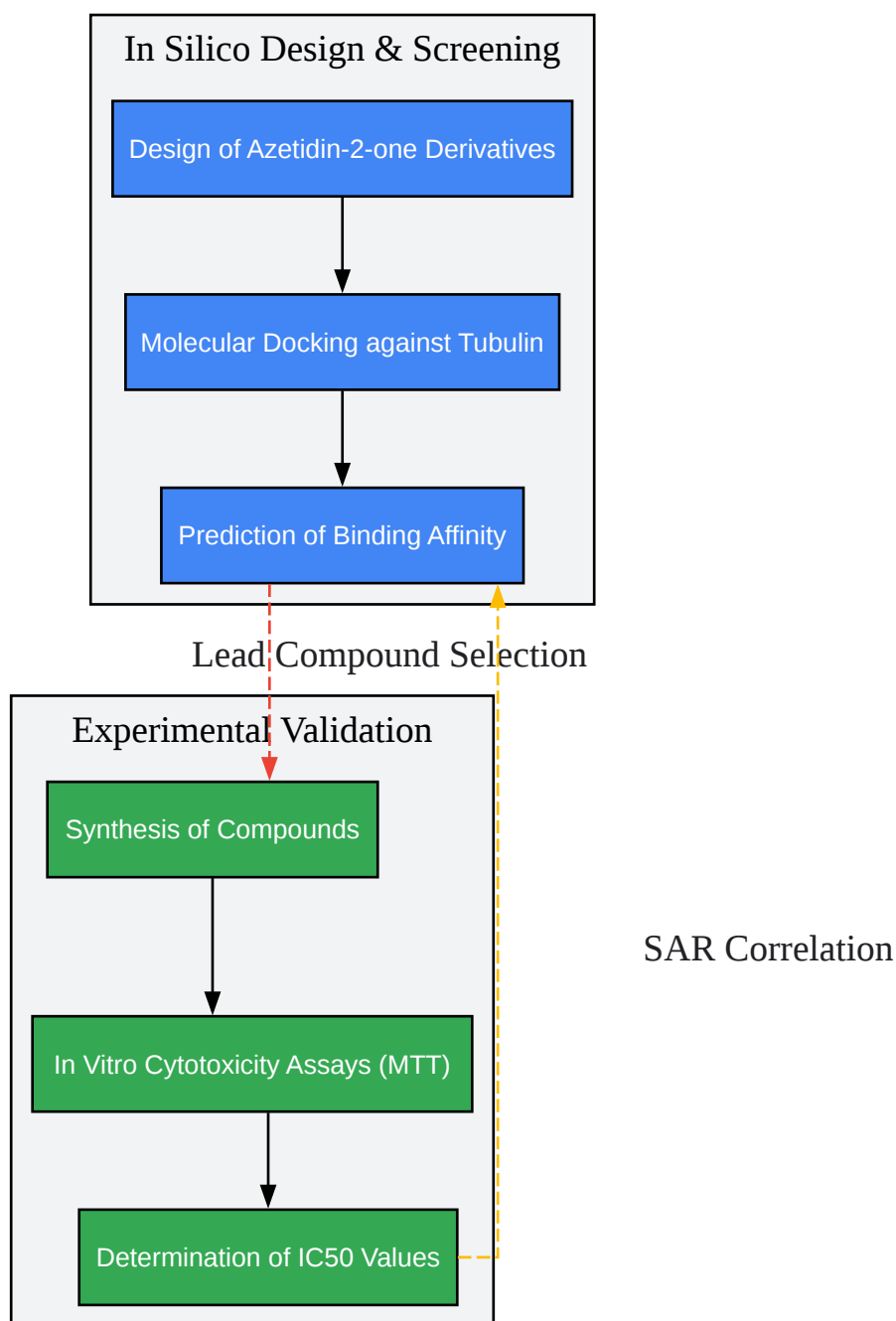
The following table summarizes the in silico (molecular docking) and in vitro (cytotoxicity) data for selected azetidin-2-one derivatives against various cancer cell lines.

Compound	Target Protein	Docking Score (kcal/mol)	Cell Line	Experimental IC50 (μM)[1]
Compound 2	Tubulin	-7.5	SiHa	0.2
B16F10	1.8			
Compound 6	Tubulin	-8.2	SiHa	0.1[1]
B16F10	1.2[1]			
Chang	10.0[1]			
Vincristine	Tubulin	Not Reported	SiHa	0.09
(Standard)	B16F10	0.08		

Experimental Protocols

Cell Viability Assay: The cytotoxic activity of the azetidin-2-one derivatives was determined using the MTT assay. Human cervical cancer (SiHa), murine melanoma (B16F10), and normal liver (Chang) cell lines were used. The cells were seeded in 96-well plates and treated with different concentrations of the compounds for 48 hours. The IC50 values, representing the concentration of the compound that inhibits 50% of cell growth, were then calculated.[1]

Mandatory Visualization



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Workflow for Anticancer Azetidin-2-one Discovery

Antibacterial Activity of Azetidin-2-one Derivatives

In a study focused on developing new antimicrobial agents, a series of novel azetidin-2-ones were synthesized and evaluated. Molecular docking was employed to predict their binding to

penicillin-binding protein (PBP), a key enzyme in bacterial cell wall synthesis, and the results were correlated with their antibacterial activity.

Data Presentation

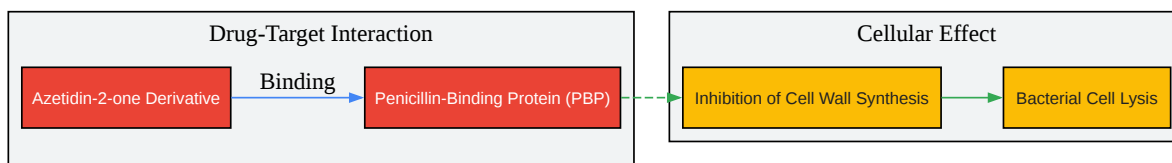
The table below compares the predicted binding affinity (in silico) with the experimentally determined minimum inhibitory concentration (MIC) for a potent azetidin-2-one derivative against various bacterial strains.

Compound	Target Protein	Docking Score (kcal/mol)	Bacterial Strain	Experimental MIC (µg/mL)[2]
Compound 3e	Penicillin-Binding Protein	-6.8	Staphylococcus aureus	15.60[2]
(Transpeptidase)	Bacillus subtilis	31.50[2]		
Escherichia coli	62.50[2]			
Pseudomonas aeruginosa	125[2]			
Ampicillin	Penicillin-Binding Protein	Not Reported	Staphylococcus aureus	12.5
(Standard)	(Transpeptidase)	Bacillus subtilis	25	
Escherichia coli	50			
Pseudomonas aeruginosa	100			

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay: The antibacterial activity of the synthesized azetidin-2-ones was determined using the broth microdilution method. A serial dilution of the compounds was prepared in a 96-well plate containing Mueller-Hinton broth. The wells were then inoculated with a standardized bacterial suspension. The MIC was determined as the lowest concentration of the compound that completely inhibited visible bacterial growth after incubation at 37°C for 24 hours.[2]

Mandatory Visualization



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Proposed Mechanism of Antibacterial Action

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References

- 1. Biological Evaluation in Vitro and in Silico of Azetidin-2-one Derivatives as Potential Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis, in vitro evaluation, and molecular docking studies of azetidinones and thiazolidinones of 2-amino-5-cyclopropyl-1,3,4-thiadiazole as antibacterial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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